

Radiosynthesis and quality control of [11C]SMW139

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Compound of Interest

Compound Name: SMW139
CAS No.: 2133010-38-3
Cat. No.: B15570563

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Application Notes and Protocols for [11C]SMW139

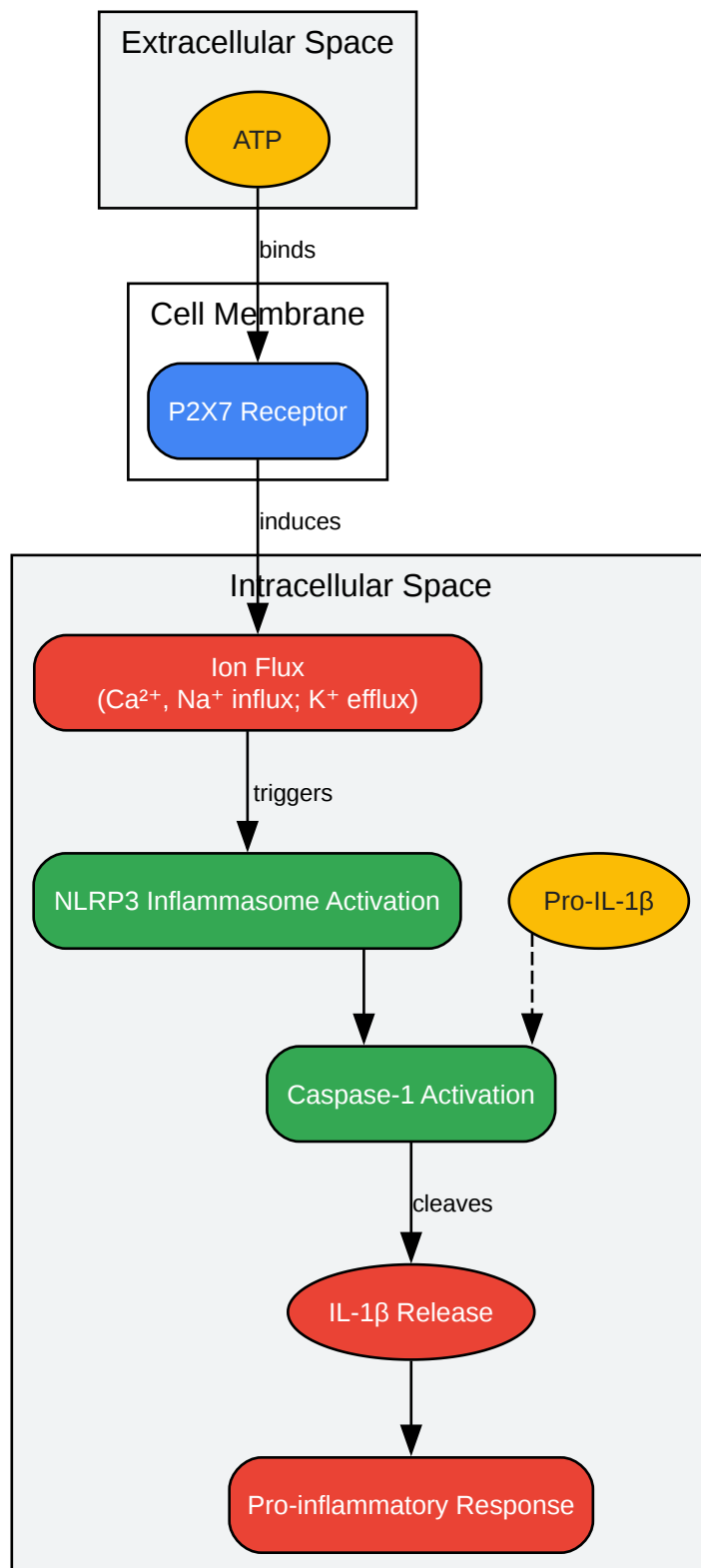
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the radiosynthesis and quality control of [11C]SMW139, a positron emission tomography (PET) tracer for imaging the P2X7 receptor, a key marker of microglial activation and neuroinflammation.

P2X7 Receptor Signaling in Microglia

The P2X7 receptor is an ATP-gated ion channel primarily expressed on microglia in the central nervous system. Its activation is a critical step in the neuroinflammatory cascade. Upon binding of extracellular ATP, often released during cellular stress or injury, the P2X7 receptor opens, leading to an influx of Ca^{2+} and Na^{+} ions and an efflux of K^{+} ions.[1][2][3] This ion flux triggers downstream signaling pathways, including the activation of the NLRP3 inflammasome, which in turn leads to the maturation and release of pro-inflammatory cytokines such as IL-1 β and IL-18.

[1][4] This signaling cascade is a hallmark of microglial activation and is implicated in various neurological disorders.[2][5]



[Click to download full resolution via product page](#)**Figure 1:** P2X7 Receptor Signaling Pathway in Microglia.

Radiosynthesis of [11C]SMW139

The radiosynthesis of [11C]SMW139 is typically achieved through the methylation of its corresponding desmethyl precursor using [11C]methyl iodide. The following table summarizes key quantitative data from published studies.

Parameter	Value	Reference
Radiochemical Yield	>15% (based on [11C]CH ₃ I)	[6]
Molar Activity	59 ± 38 GBq/μmol (at injection)	[1][7]
33.0 (21.0) GBq/μmol (at injection)		
67 ± 12 GBq/μmol (at end of synthesis)	[6]	
Radiochemical Purity	>98%	[1][7]
>99%	[6]	
Synthesis Time	~30-40 minutes	[6][8]
Reaction Conditions	85°C for 4 minutes	[9]

Experimental Protocol: Radiosynthesis

This protocol is based on the method described by Janssen et al., with slight modifications mentioned in subsequent studies.[1][7][9]

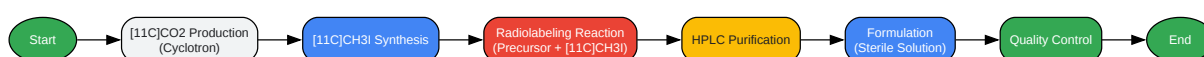
Materials:

- Desmethyl precursor of **SMW139**
- [11C]Methyl iodide ([11C]CH₃I)

- Sodium hydroxide (NaOH) or Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF) as solvent
- Automated radiosynthesis module
- HPLC system for purification

Procedure:

- [11C]Methyl Iodide Production: Produce [11C]CH₃I from cyclotron-produced [11C]CO₂ using standard methods (e.g., the "wet method").^[6]
- Reaction Setup: In a reaction vessel within the automated synthesis module, dissolve the desmethyl precursor of **SMW139** in DMF.
- Radiolabeling Reaction: Bubble the gaseous [11C]CH₃I through the precursor solution containing the base (NaOH or K₂CO₃). Heat the reaction mixture at 85°C for 4 minutes to facilitate the methylation.^[9]
- Purification: After the reaction, purify the crude product using semi-preparative HPLC to isolate [11C]**SMW139** from unreacted precursor and other impurities.
- Formulation: Trap the collected HPLC fraction containing [11C]**SMW139** on a C18 Sep-Pak cartridge. Elute the tracer from the cartridge with ethanol and dilute with sterile saline for injection to obtain the final product in a physiologically acceptable solution.



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Figure 2: Radiosynthesis Workflow of [11C]**SMW139**.

Quality Control of [11C]**SMW139**

Comprehensive quality control is essential to ensure the safety and efficacy of the radiotracer for human administration. The following table summarizes the key quality control specifications for [11C]**SMW139**.

Parameter	Specification	Method
Identity	Co-elution with standard	Analytical HPLC
Radiochemical Purity	>98%	Analytical HPLC
Radionuclidic Identity	Half-life of ~20.4 min	Dose calibrator or gamma spectrometer
Radionuclidic Purity	>99.5%	Gamma ray spectroscopy
pH	4.5 - 7.5	pH meter or pH strips
Residual Solvents	Within USP limits	Gas Chromatography (GC)
Bacterial Endotoxins	< 175 EU/V	Limulus Amebocyte Lysate (LAL) test
Sterility	Sterile	Sterility testing (e.g., USP <71>)

Experimental Protocol: Quality Control

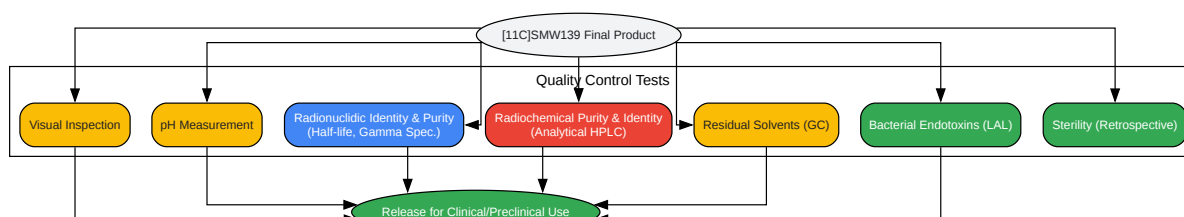
Materials:

- Analytical HPLC system with a radioactivity detector and a UV detector
- Reference standard of non-radioactive **SMW139**
- Gas chromatograph (GC)
- Dose calibrator
- Gamma spectrometer
- LAL test kit

- Sterility testing media

Procedure:

- Visual Inspection: Visually inspect the final product for any particulate matter and clarity.
- pH Measurement: Determine the pH of the final product solution using a calibrated pH meter or pH strips.
- Radionuclidic Identity and Purity:
 - Measure the half-life of the final product using a dose calibrator to confirm the presence of Carbon-11.
 - Use gamma ray spectroscopy to identify the characteristic 511 keV annihilation photons and to ensure the absence of other gamma-emitting radionuclides.
- Radiochemical Purity and Identity:
 - Inject a sample of the final product onto an analytical HPLC system.
 - Monitor the eluent with both a radioactivity detector and a UV detector.
 - Confirm the identity of [11C]**SMW139** by comparing its retention time with that of the co-injected non-radioactive **SMW139** standard.
 - Calculate the radiochemical purity by determining the percentage of the total radioactivity that corresponds to the [11C]**SMW139** peak.
- Residual Solvents: Analyze a sample of the final product using GC to quantify the amount of residual solvents (e.g., ethanol, DMF) and ensure they are within the limits set by the United States Pharmacopeia (USP).
- Bacterial Endotoxins: Perform the LAL test to ensure the final product is free from pyrogens.
- Sterility: Perform a sterility test according to USP <71> to confirm the absence of microbial contamination. This is typically a retrospective test.



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Figure 3: Quality Control Workflow for [11C]SMW139.

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